

Safeguarding Your Research: A Comprehensive Guide to Handling Acid Red 213

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Compound of Interest

Compound Name: Acid Red 213

Cat. No.: B1171888

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For Immediate Implementation: This document provides crucial safety and logistical information for laboratory professionals working with **Acid Red 213**. Adherence to these protocols is essential for ensuring personal safety and proper environmental stewardship.

Operational Plan: From Receipt to Use

Proper handling of **Acid Red 213** is paramount to minimize exposure and prevent contamination. The following step-by-step procedures should be followed:

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Acid Red 213** in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials.^[1]
- Keep the container tightly sealed when not in use.^[1]

2. Engineering Controls:

- All handling of **Acid Red 213** powder should be conducted in a designated chemical fume hood to control airborne dust.^[1]
- Ensure a safety shower and eyewash station are readily accessible and in good working order.^[1]

3. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory to protect against dust particles.[\[1\]](#)[\[2\]](#)
- Skin Protection: Wear nitrile or butyl rubber gloves and a lab coat or apron to prevent skin contact.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: An approved respirator is necessary when handling the powder, especially outside of a fume hood, to prevent inhalation of dust.[\[1\]](#)

4. Weighing and Solution Preparation:

- To minimize dust generation, cover the work surface with damp paper towels to trap any loose particles.
- Dispense the powder carefully and avoid creating dust clouds.
- When preparing solutions, slowly add the powder to the solvent to prevent splashing.

5. Spill Response:

- In the event of a spill, immediately alert others in the vicinity.
- Wearing appropriate PPE, carefully sweep or vacuum up the spilled powder, avoiding dust generation.[\[1\]](#)
- Place the collected material into a sealed container for proper disposal.[\[1\]](#)
- Clean the spill area thoroughly with soap and water.

Quantitative Data Summary

Specific occupational exposure limits (OELs) and acute toxicity data (e.g., LD50) for **Acid Red 213** are not readily available in public databases. However, as an acid dye and an azo compound, it should be handled with care, assuming potential for irritation and sensitization. General hazards associated with acid dyes include skin, eye, and respiratory irritation.[\[1\]](#)

Parameter	Value	Source
Chemical Formula	C ₁₆ H ₁₃ N ₃ O ₄ S	[1]
Molecular Weight	343.36 g/mol	[1]
Appearance	Red powder	[1]
Hazards	Harmful if swallowed. May cause eye, skin, and respiratory tract irritation. Possible risks of irreversible effects.	[1]

Disposal Plan: Responsible Waste Management

Proper disposal of **Acid Red 213** and its associated waste is critical to prevent environmental contamination.

1. Waste Segregation:

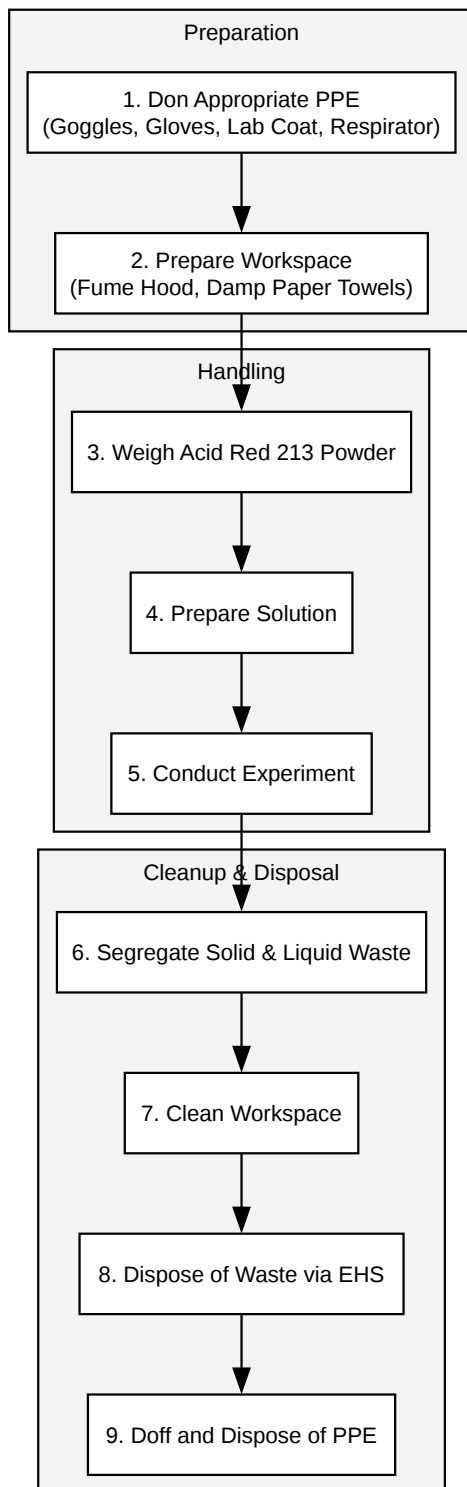
- All solid waste contaminated with **Acid Red 213** (e.g., weigh boats, contaminated paper towels, used PPE) should be collected in a designated, labeled hazardous waste container.
- Aqueous solutions containing **Acid Red 213** should be collected in a separate, labeled hazardous waste container. Do not pour concentrated solutions down the drain.

2. Disposal Procedure:

- All waste containing **Acid Red 213** must be disposed of as chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal procedures. Chemical waste generators are responsible for correctly classifying and disposing of hazardous materials.

Visual Workflow for Handling Acid Red 213

Workflow for Safe Handling of Acid Red 213

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References

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